

Application Notes and Protocols for High-Throughput Screening of GSK729 and Analogs

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GSK729

Cat. No.: B15293769

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

GSK729 is a potent and selective small molecule inhibitor of the *Mycobacterium tuberculosis* enoyl-coenzyme A (CoA) hydratase, EchA6. This enzyme is a critical component of the fatty acid synthesis II (FAS-II) pathway, which is essential for the biosynthesis of mycolic acids, the hallmark lipid components of the mycobacterial cell wall. By inhibiting EchA6, **GSK729** disrupts mycolic acid production, leading to bactericidal effects against *M. tuberculosis*. These characteristics make **GSK729** and its analogs promising candidates for the development of novel anti-tuberculosis therapeutics.

This document provides detailed application notes and protocols for the high-throughput screening (HTS) of **GSK729** and other potential inhibitors of EchA6. The methodologies described herein are designed to facilitate the discovery and characterization of new chemical entities targeting this essential mycobacterial enzyme. Both biochemical, target-based screening and whole-cell phenotypic screening approaches are presented.

Quantitative Data Summary

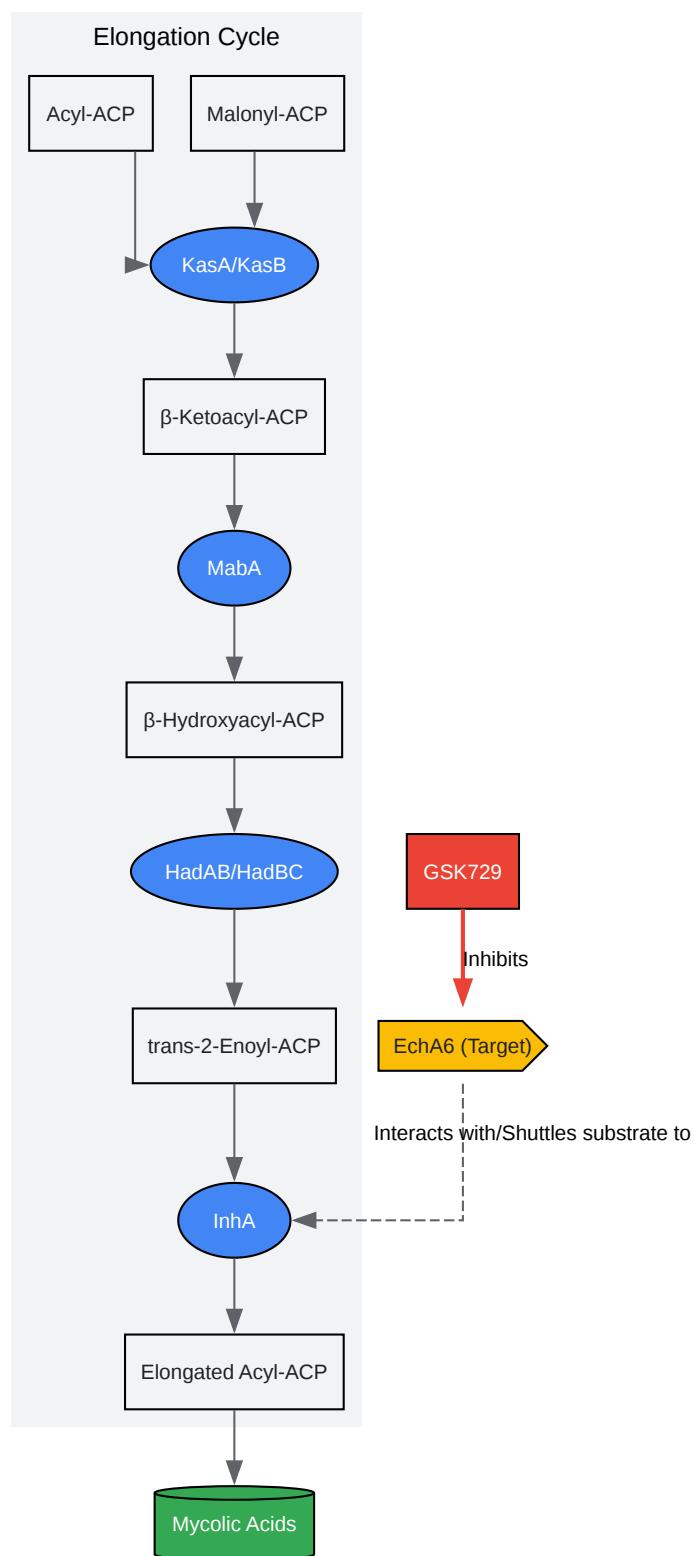
The following table summarizes the key quantitative data reported for **GSK729**. This table can be expanded as more data becomes available for **GSK729** and its analogs.

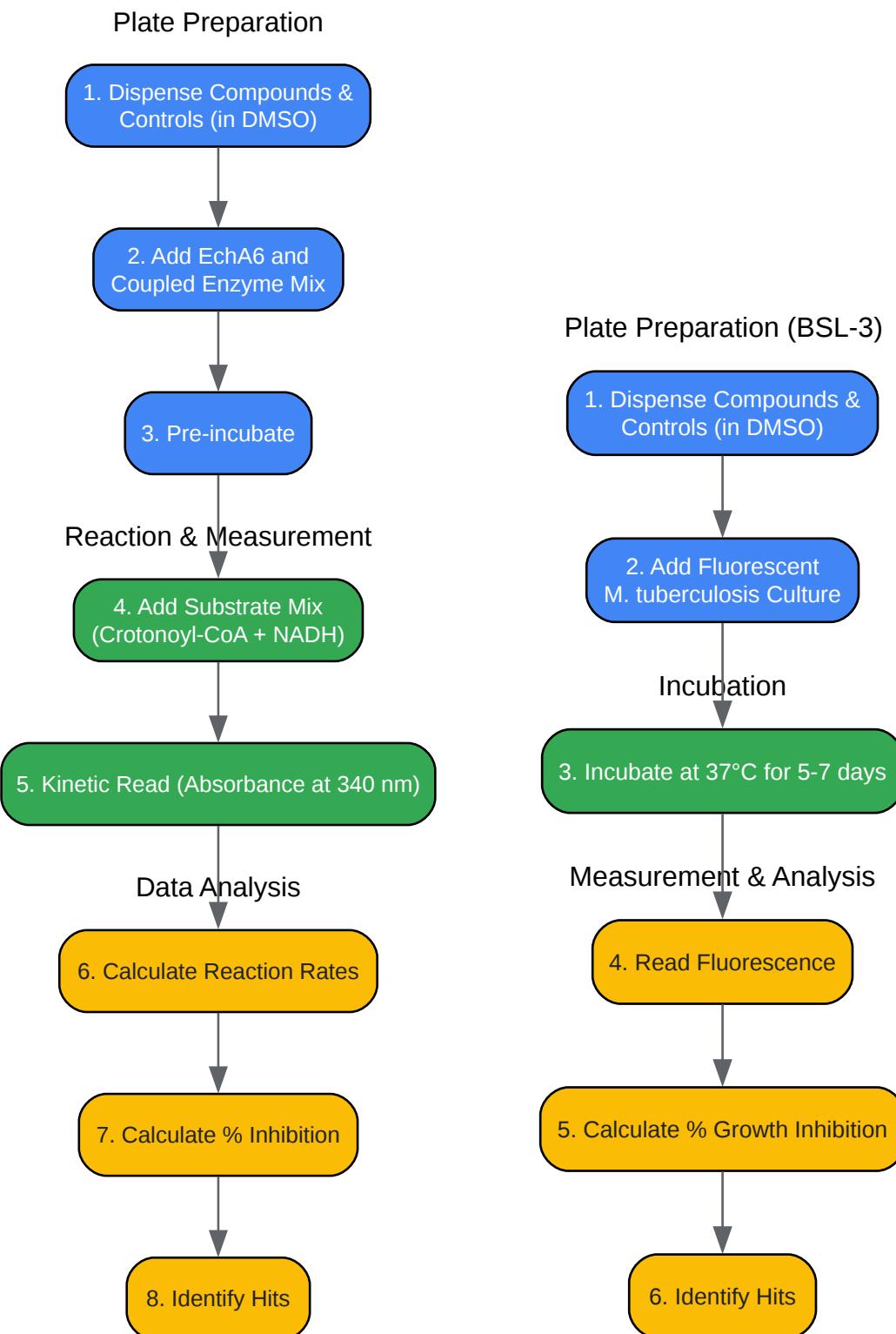
Compound	Target	Assay Type	IC50 (μM)	Reference
GSK729	M. tuberculosis EchA6	Biochemical Pull-down	1.8	[1]

Signaling and Metabolic Pathway

GSK729 targets the Fatty Acid Synthase II (FAS-II) pathway in *Mycobacterium tuberculosis*. This pathway is responsible for the elongation of long-chain fatty acids that are precursors to mycolic acids. EchA6 plays a crucial, albeit non-catalytic, role in shuttling fatty acid intermediates within this pathway. Inhibition of EchA6 disrupts the entire FAS-II cycle, leading to the cessation of mycolic acid synthesis and ultimately, bacterial cell death.

Fatty Acid Synthase II (FAS-II) Pathway and Inhibition by GSK729



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Environmentally-dependent interactions shape patterns in gene content across natural microbiomes - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for High-Throughput Screening of GSK729 and Analogs]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15293769#gsk729-for-high-throughput-screening]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com